

An In-depth Technical Guide to Hydroxysulochrin

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Compound of Interest

Compound Name: *Hydroxysulochrin*

Cat. No.: *B3025930*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroxysulochrin is a naturally occurring benzophenone derivative that has been isolated from the fungus *Aureobasidium* sp. As a fungal metabolite, it is of interest to researchers in natural product chemistry, pharmacology, and agricultural sciences. This technical guide provides a comprehensive overview of the known chemical properties and biological activities of **Hydroxysulochrin**, with a focus on presenting clear, actionable data and methodologies for scientific professionals.

Chemical Identification

A precise understanding of the chemical identity of a compound is fundamental for all research and development activities. The following table summarizes the key identifiers for **Hydroxysulochrin**.

Identifier	Value	Reference
CAS Number	581068-64-6	[1][2]
IUPAC Name	2-[2,6-dihydroxy-4-(hydroxymethyl)benzoyl]-5-hydroxy-3-methoxy-benzoic acid, methyl ester	[1][2]
Molecular Formula	C ₁₇ H ₁₆ O ₈	[1][2]
Molecular Weight	348.3041 g/mol	[1]

Known Biological Activity

The primary biological activity reported for **Hydroxysulochrin** is its role as a plant growth regulator. Specifically, it has been shown to inhibit the growth of tea pollen tubes. In contrast, it did not exhibit inhibitory effects on the root growth of lettuce seedlings within the tested concentration range.

Biological Activity	Organism/System	Concentration	Observed Effect	Reference
Plant Growth Inhibition	Tea (Camellia sinensis) Pollen Tube	100 mg/L	41% inhibition of tube growth	
Plant Growth Inhibition	Lettuce (Lactuca sativa) Seedling Root	0.1 mg/L to 100 mg/L	No inhibitory effect observed	

A study investigating the activity of sulochrin derivatives on the aryl hydrocarbon receptor (AhR) found that, unlike its analog methylsulochrin, **Hydroxysulochrin** did not exhibit any AhR ligand activity.

Experimental Protocols

The following is a generalized protocol for an in vitro pollen tube growth inhibition assay, based on the literature for assessing the activity of plant growth regulators like **Hydroxysulochrin**.

Objective: To determine the inhibitory effect of **Hydroxysulochrin** on the germination and tube elongation of pollen.

Materials:

- **Hydroxysulochrin**
- Pollen grains (e.g., from *Camellia sinensis*)
- Pollen germination medium (specific composition may vary depending on the pollen species, but generally contains sucrose, boric acid, and calcium nitrate)
- Agar
- Petri dishes or microscope slides
- Microscope with a calibrated eyepiece or imaging software

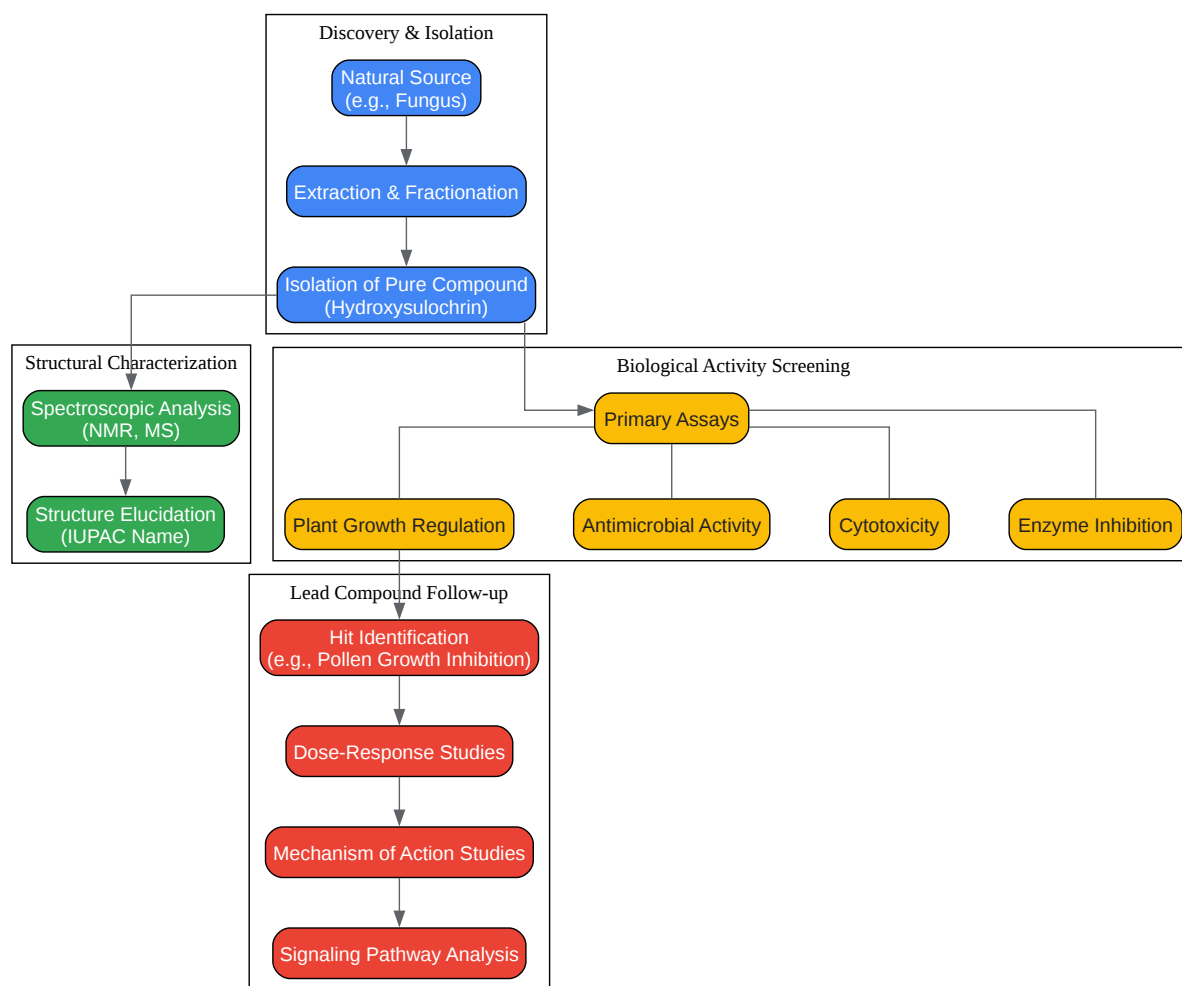
Procedure:

- **Preparation of Test Solutions:** Prepare a stock solution of **Hydroxysulochrin** in a suitable solvent (e.g., DMSO) and then make serial dilutions to achieve the desired final concentrations (e.g., 100 mg/L) in the pollen germination medium. A control medium containing the same concentration of the solvent should also be prepared.
- **Preparation of Assay Plates:** Prepare the pollen germination medium with and without the test compound. If a solid medium is used, add agar to the medium, heat to dissolve, and pour into petri dishes or onto microscope slides.
- **Pollen Collection and Inoculation:** Collect fresh pollen from the anthers of the selected plant species. Evenly dust the pollen onto the surface of the prepared solid medium or suspend it in the liquid medium.
- **Incubation:** Incubate the preparations at a controlled temperature (e.g., 25°C) in the dark for a specific period (e.g., 24 hours) to allow for pollen germination and tube growth.

- **Observation and Data Collection:** After the incubation period, observe the pollen grains under a microscope. Measure the length of the pollen tubes. For each concentration of **Hydroxysulochrin** and the control, a statistically significant number of pollen tubes should be measured.
- **Analysis:** Calculate the percentage of inhibition of pollen tube growth for each concentration of **Hydroxysulochrin** compared to the solvent control.

Logical Workflow for Bioactivity Screening

The discovery and characterization of natural products like **Hydroxysulochrin** often follow a systematic workflow. The following diagram illustrates a logical process for the screening of a novel compound for potential biological activities.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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